

In-Depth Technical Guide: Synthesis of Tris(hydroxymethyl)aminomethane Maleate

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Compound of Interest

Compound Name: *TRIS maleate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of Tris(hydroxymethyl)aminomethane maleate, a salt formed from the reaction of Tris(hydroxymethyl)aminomethane (Tris) and maleic acid. This document details the synthesis of the precursor, Tris base, and outlines the subsequent reaction to form the maleate salt, including experimental protocols, quantitative data, and reaction diagrams.

Introduction

Tris(hydroxymethyl)aminomethane, commonly known as Tris or Tromethamine, is an organic compound extensively used in biochemistry and molecular biology as a component of buffer solutions. Its pKa of approximately 8.1 at 25°C makes it an effective buffer in the physiological pH range of 7 to 9. The maleate salt of Tris is formed through the reaction of Tris with maleic acid, typically in a 2:1 molar ratio of Tris to maleic acid. This salt is utilized in various biochemical and pharmaceutical applications, including as a component in buffer systems.

Synthesis of Tris(hydroxymethyl)aminomethane (Tris base)

The industrial synthesis of Tris base is a well-established two-step process that begins with the condensation of nitromethane with formaldehyde, followed by the hydrogenation of the resulting nitroalcohol intermediate.

Experimental Protocol: Synthesis of Tris base

Step 1: Condensation of Nitromethane and Formaldehyde

- In a suitable reaction vessel, a mixture of nitromethane and formaldehyde (in a molar ratio of approximately 1:3.2) is prepared.
- A basic catalyst, such as calcium hydroxide, is added to the mixture to facilitate the Henry reaction. The pH of the reaction mixture is maintained around 9.
- The reaction is allowed to proceed with stirring at a controlled temperature, for instance, at 30°C for 4 hours.
- Upon completion of the reaction, the intermediate, Tris(hydroxymethyl)nitromethane, is obtained. A reported yield for this step is approximately 91.3%.^[1]

Step 2: Hydrogenation of Tris(hydroxymethyl)nitromethane

- The Tris(hydroxymethyl)nitromethane intermediate is subjected to catalytic hydrogenation to reduce the nitro group to a primary amine.
- Raney nickel is a commonly used catalyst for this reduction.
- The hydrogenation is typically carried out under hydrogen pressure in a suitable solvent, such as methanol.
- The reaction conditions, including temperature and pressure, are carefully controlled to ensure the complete reduction of the nitro group.
- Following the hydrogenation, the catalyst is removed by filtration.
- The resulting solution containing Tris base is then subjected to purification, which may involve distillation and crystallization to isolate the pure product.

Purification of Tris base

Purification of the crude Tris base is crucial to obtain a high-purity product suitable for biochemical and pharmaceutical applications. Crystallization is a common method for

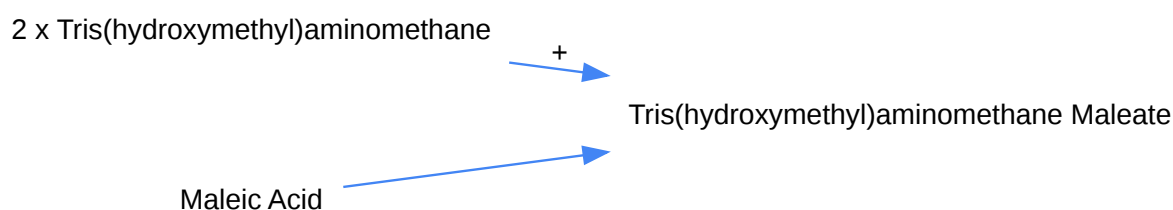
purification. The crude product can be dissolved in an appropriate solvent, such as an aqueous methanol solution, and then cooled to induce crystallization. The resulting crystals are collected by filtration, washed, and dried.

Synthesis of Tris(hydroxymethyl)aminomethane Maleate

The synthesis of Tris(hydroxymethyl)aminomethane maleate involves a direct acid-base reaction between Tris base and maleic acid.

Reaction Scheme

The reaction proceeds as a neutralization reaction where the basic amino group of Tris reacts with the carboxylic acid groups of maleic acid to form the corresponding salt.

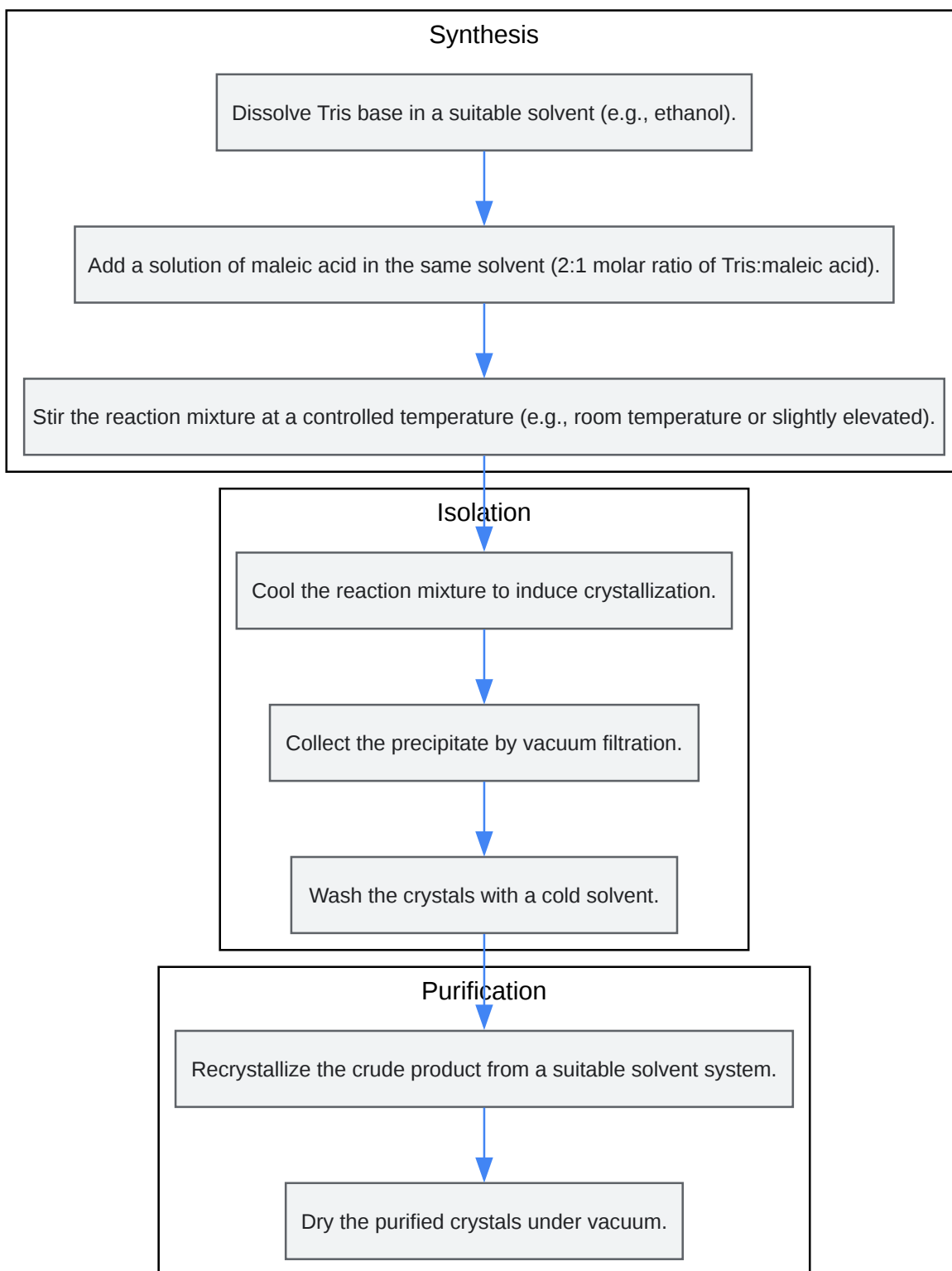


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Caption: Synthesis of Tris(hydroxymethyl)aminomethane Maleate.

Experimental Protocol

While a detailed, peer-reviewed experimental protocol for the synthesis and isolation of crystalline Tris(hydroxymethyl)aminomethane maleate is not readily available in the public domain, a general procedure can be inferred from the preparation of related buffer solutions. The following is a proposed experimental workflow for the synthesis and isolation of the crystalline salt.



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References

- 1. caod.oriprobe.com [caod.oriprobe.com]
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